

Application Note: Scalable Synthesis of 5-(4-Methylphenoxy)-2(1H)-pyrimidinone

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Compound of Interest

Compound Name: 2(1H)-Pyrimidinone, 5-(4-methylphenoxy)-

Cat. No.: B13272508

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Abstract & Scope

This technical guide details the synthesis of 5-(4-methylphenoxy)-2(1H)-pyrimidinone (Compound 1), a privileged scaffold in the development of HIV non-nucleoside reverse transcriptase inhibitors (NNRTIs) and agrochemical fungicides.

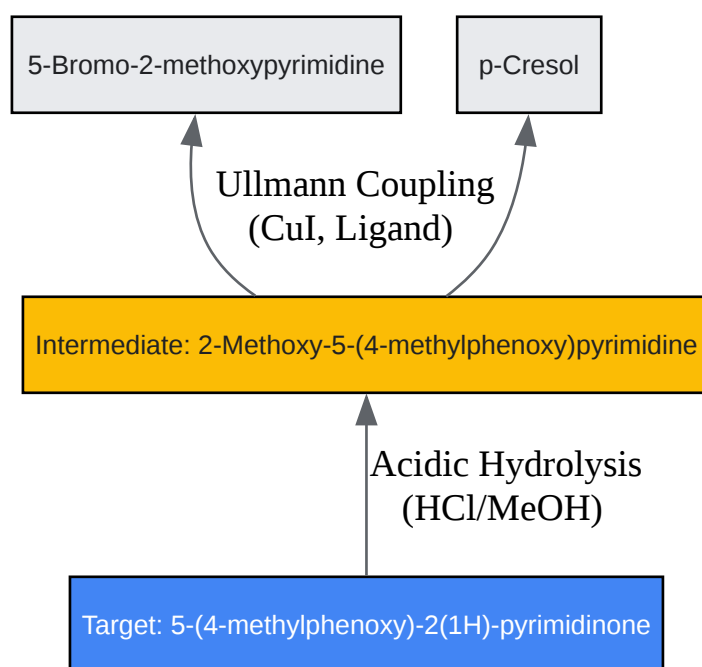
While classical methods rely on the condensation of unstable 2-aryloxymalonaldehydes with urea, this protocol recommends a modern, two-step convergent strategy utilizing Copper(I)-catalyzed Ullmann-type etherification. This approach offers superior reproducibility, avoids the handling of volatile/unstable aldehydes, and utilizes commercially available 5-bromo-2-methoxypyrimidine.

Retrosynthetic Analysis & Strategy

The structural integrity of the 5-phenoxy-2-pyrimidinone core is best preserved by forming the diaryl ether linkage before revealing the sensitive lactam (pyrimidinone) functionality.

Strategic Rationale

- Path A (Recommended): Coupling of 5-bromo-2-methoxypyrimidine with p-cresol. The 2-methoxy group acts as a "masked" carbonyl, preventing N-arylation during the coupling step and is easily hydrolyzed under acidic conditions.
- Path B (Classical): Condensation of urea with a 2-aryloxymalonaldehyde surrogate. This route is reserved for bulk scale-up where raw material cost is the primary driver, despite lower operational stability.



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Figure 1: Retrosynthetic disconnection highlighting the masked-lactam strategy.

Experimental Protocol

Method A: The "Masked Lactam" Route (Recommended)

Step 1: Ullmann Coupling

Reaction: 5-Bromo-2-methoxypyrimidine + p-Cresol

2-Methoxy-5-(4-methylphenoxy)pyrimidine

Reagent	MW (g/mol)	Equiv.[1][2][3] [4]	Amount	Role
5-Bromo-2-methoxypyrimidine	188.99	1.0	1.89 g (10 mmol)	Electrophile
p-Cresol	108.14	1.2	1.30 g (12 mmol)	Nucleophile
Copper(I) Iodide (CuI)	190.45	0.1	190 mg	Catalyst
N,N-Dimethylglycine	103.12	0.2	206 mg	Ligand
Cesium Carbonate (Cs ₂ CO ₃)	325.82	2.0	6.52 g	Base
1,4-Dioxane	-	-	20 mL	Solvent

Procedure:

- Setup: In a 100 mL Schlenk tube equipped with a magnetic stir bar, combine 5-bromo-2-methoxypyrimidine, p-cresol, CuI, N,N-dimethylglycine, and Cs₂CO₃.
- Inert Atmosphere: Evacuate and backfill with nitrogen (3 cycles). Add anhydrous 1,4-dioxane via syringe.
- Reaction: Seal the tube and heat to 110°C for 16–20 hours. The mixture will turn a deep blue/green color.
- Monitoring: Monitor by TLC (Hexane/EtOAc 4:1). The starting bromide (R_f ~0.6) should disappear, yielding the product (R_f ~0.4).
- Workup: Cool to room temperature. Dilute with EtOAc (50 mL) and filter through a pad of Celite to remove inorganic salts. Wash the filtrate with water (2 x 30 mL) and brine (30 mL).

- Purification: Dry over Na_2SO_4 , concentrate, and purify via flash chromatography (SiO_2 , 0-20% EtOAc in Hexane).
 - Yield Expectation: 75–85% as a white solid.

Step 2: Acidic Hydrolysis

Reaction: 2-Methoxy-5-(4-methylphenoxy)pyrimidine

5-(4-methylphenoxy)-2(1H)-pyrimidinone

Reagent	Equiv. [2] [4] [5]	Conditions
Intermediate from Step 1	1.0	Dissolved in MeOH (10 vol)
Conc. HCl (37%)	5.0	Reflux, 2-4 hours

Procedure:

- Dissolve the methoxy intermediate (2.16 g, 10 mmol) in Methanol (20 mL).
- Add concentrated HCl (4 mL) dropwise.
- Heat to reflux (65°C) for 3 hours. A white precipitate often begins to form as the less soluble pyrimidinone is generated.
- Isolation: Cool the mixture to 0°C.
- Neutralization: Carefully adjust pH to ~6-7 with 4M NaOH or saturated NaHCO_3 .
- Filtration: Filter the resulting white solid. Wash with cold water (20 mL) and cold ethanol (5 mL).
- Drying: Dry under vacuum at 50°C.
 - Yield Expectation: >90%.

Analytical Data & Quality Control

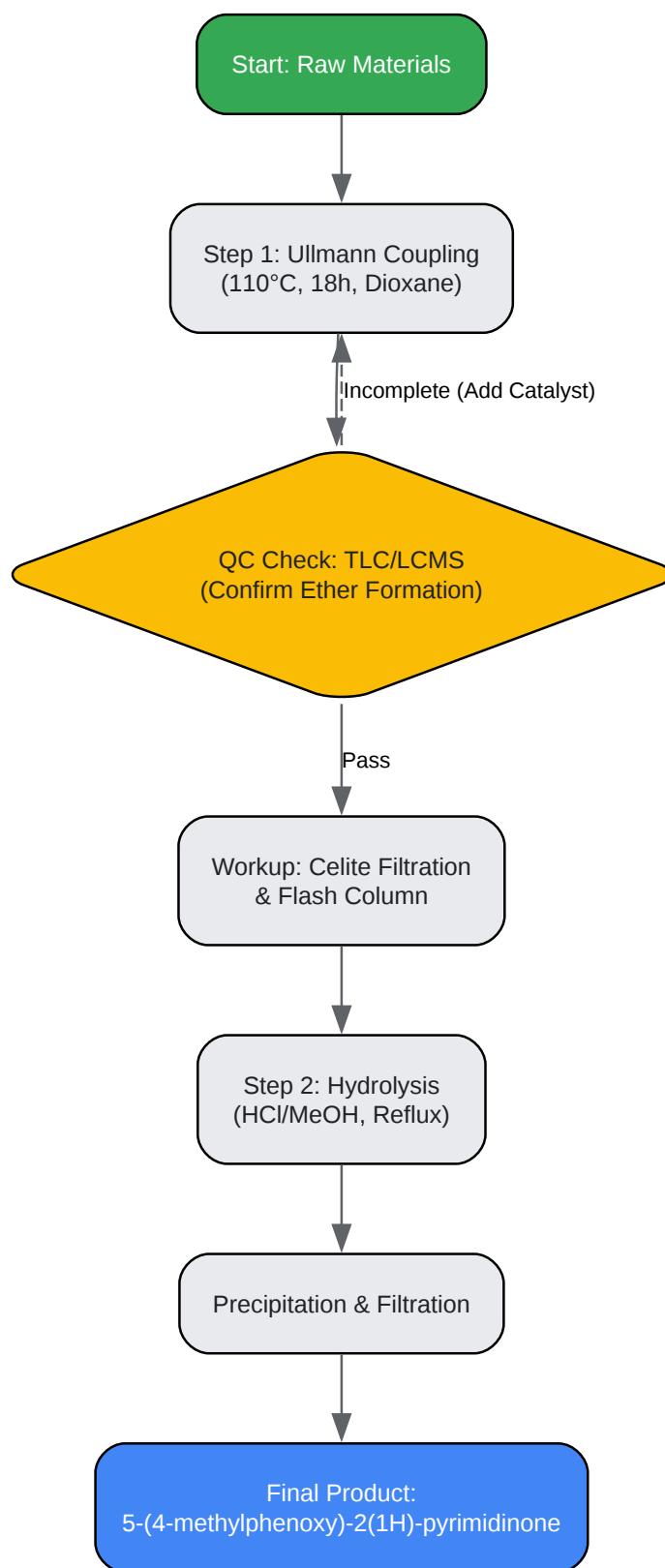
Verify the identity of the final product (Compound 1) using the following specifications.

Technique	Expected Signal / Characteristic	Interpretation
¹ H NMR (DMSO-d ₆)	2.28 (s, 3H)	Methyl group on phenoxy ring
6.90 (d, 2H), 7.15 (d, 2H)	Para-substituted aromatic system (AA'BB')	
8.25 (s, 2H)	Pyrimidine H-4 and H-6 (Equivalent due to tautomerism)	
11.5 - 12.0 (br s, 1H)	N-H lactam proton (Exchangeable)	
LC-MS (ESI+)	m/z = 203.1 [M+H] ⁺	
Appearance	White to off-white powder	Consistent with formula C ₁₁ H ₁₀ N ₂ O ₂
Melting Point	>220°C (Decomposition)	High purity crystalline solid
		Typical for pyrimidinones

Troubleshooting Guide

- Low Yield in Step 1: Ensure 1,4-dioxane is anhydrous. Oxygen kills the Cu(I) catalyst; ensure rigorous N₂ purging. If conversion is slow, increase CuI loading to 20 mol%.
- N-Arylation Byproduct: If you observe a product with a different NMR pattern (non-equivalent pyrimidine protons), the coupling may have occurred at the Nitrogen (if using 2-hydroxypyrimidine directly). This confirms the necessity of the 2-methoxy protection strategy.

Process Workflow Diagram



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Figure 2: Operational workflow for the synthesis of 5-(4-methylphenoxy)-2(1H)-pyrimidinone.

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